

3-Chloro-1,1-diethoxypropane safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Chloro-1,1-diethoxypropane

Cat. No.: B132063

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An In-Depth Technical Guide to the Safe Handling of **3-Chloro-1,1-diethoxypropane** for Research Applications

Introduction

3-Chloro-1,1-diethoxypropane, also known as 3-chloropropionaldehyde diethyl acetal (CAS No: 35573-93-4), is a halogenated ether commonly utilized as a basic intermediate in various chemical syntheses within research and drug development.^{[1][2]} While its utility is significant, a comprehensive understanding of its hazard profile is paramount for ensuring the safety of laboratory personnel. This guide moves beyond the standard Safety Data Sheet (SDS) format to provide a deeper, more practical understanding of the risks associated with this compound and to establish robust protocols for its safe handling, storage, and emergency management. As a Senior Application Scientist, the focus here is on the causality behind safety measures, empowering researchers to not just follow protocols, but to understand the principles that make them effective.

Section 1: Hazard Analysis and Risk Mitigation

A thorough risk assessment begins with deconstructing the formal hazard classifications. **3-Chloro-1,1-diethoxypropane** is classified under the Globally Harmonized System (GHS) with several key hazards that demand respect and careful management in a laboratory setting.^{[2][3]}

GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1][2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][2][3]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[1][2][3] |

Flammability: More Than Just a Spark

The classification as a Category 3 flammable liquid is based on its flash point, reported between 98°F (36.7°C) and 54°C.[1][4] This temperature range is critically important in a lab environment. It means that at or above this temperature, the compound can produce enough vapor to form an ignitable mixture with air. Common laboratory equipment such as hot plates, stirring motors, and even faulty electrical outlets can serve as ignition sources.[5] Therefore, all operations involving this chemical must be conducted away from heat, sparks, open flames, and other potential ignition sources.[1][3] The principle of causality here is clear: preventing the accumulation of vapor near an ignition source is the primary method of fire prevention. This is achieved through stringent engineering controls and handling protocols.

Irritation Hazards: A Threat to Exposed Tissues

3-Chloro-1,1-diethoxypropane is a confirmed skin and strong eye irritant.[3][6] Contact with the skin can cause irritation, and prolonged exposure should be avoided.[1] The risk to the eyes is more severe, with the potential for serious irritation.[3] Furthermore, inhalation of its vapors may cause respiratory tract irritation.[1][2] The underlying mechanism relates to the chemical's ability to disrupt cellular membranes and proteins upon contact. This necessitates the use of comprehensive Personal Protective Equipment (PPE) to create an effective barrier between the chemical and the user.

Section 2: Physical and Chemical Properties: A Practical Assessment

Understanding the physical properties of a chemical is essential for predicting its behavior in the laboratory and for designing safe handling procedures.

Key Physical and Chemical Properties

Property	Value	Implication for Handling
Appearance	Clear, colorless liquid[3][6]	Difficult to see spills; requires diligent cleanup.
Molecular Formula	C ₇ H ₁₅ ClO ₂ [4]	-
Molar Mass	166.65 g/mol [1][4]	-
Density	0.995 g/cm ³ at 25°C[1][4]	Similar to water; will not readily separate if spilled into an aqueous medium.
Boiling Point	84°C at 25 mmHg (3.33 kPa) [4]	Volatile enough to pose an inhalation risk, especially if heated.
Flash Point	98°F (36.7°C) - 54°C[1][4]	Vapors can ignite at temperatures commonly found in labs.
Water Solubility	Insoluble[4]	Do not use water to clean up large spills as it may spread the chemical.

| Solubility | Soluble in alcohol and ether[4] | Informs choice of cleaning solvents if necessary. |

The chemical's insolubility in water and its vapor pressure mean that spills can lead to both a slip hazard and a persistent vapor inhalation risk.[4][5] Handling procedures must account for these properties to minimize exposure.

Section 3: Protocols for Safe Laboratory Operations

A self-validating safety system relies on multiple layers of protection. For **3-Chloro-1,1-diethoxypropane**, this involves a combination of engineering controls, administrative procedures, and personal protective equipment.

Engineering and Administrative Controls

- Ventilation: All handling of **3-Chloro-1,1-diethoxypropane** must occur inside a certified chemical fume hood to control vapor inhalation hazards.[\[1\]](#)[\[3\]](#)
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[\[1\]](#)
- Ignition Source Control: Ensure all electrical equipment used near the chemical is explosion-proof.[\[3\]](#)[\[5\]](#) Prohibit open flames, and be mindful of static discharge.
- Designated Area: All work with this chemical should be restricted to a designated and clearly labeled area of the laboratory.

Personal Protective Equipment (PPE) Protocol

The selection of PPE is not a checklist; it is a deliberate choice of barriers matched to the specific hazards.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[3\]](#) A face shield should be worn in situations with a high risk of splashing.
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected for integrity before each use and changed immediately if contamination is suspected.[\[1\]](#)
 - Clothing: A flame-resistant lab coat is required. For larger quantities or tasks with a higher splash risk, wear impervious clothing.[\[3\]](#)

- Respiratory Protection: If engineering controls fail or during certain high-risk procedures where exposure limits may be exceeded, a full-face respirator with an appropriate cartridge is necessary.[3]

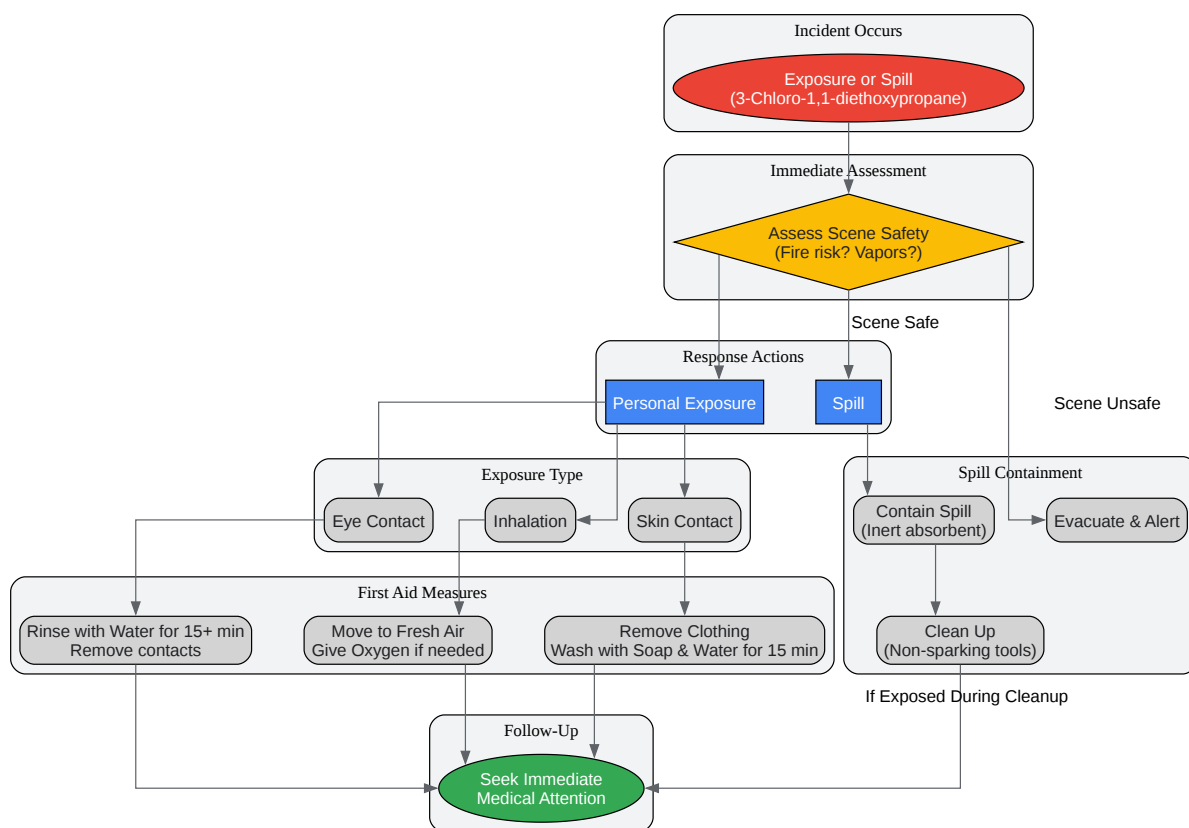
Safe Handling and Storage Workflow

- Receiving: Upon receipt, inspect the container for damage. Store in a cool, dry, well-ventilated area designated for flammable liquids.[3]
- Grounding: When transferring from a larger container, ground and bond both the receiving and dispensing containers to prevent the buildup of static electricity, which could ignite the vapors.[3][5]
- Dispensing: Use non-sparking tools for all transfers.[3][5]
- Storage: Keep the container tightly closed when not in use.[1][3] Store away from incompatible materials, particularly strong oxidizing agents.[1][5] The recommended storage temperature is 2-8°C.[4]

Section 4: Emergency Response and First Aid Protocols

In the event of an exposure or spill, a rapid and informed response is critical. The following workflow and protocols are designed to provide clear, actionable steps.

Emergency Response Workflow Diagram



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Caption: Decision workflow for responding to spills or personal exposure.

First Aid Protocols

- Inhalation: Immediately move the affected person to fresh air.[3] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration, but do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3][7] Seek immediate medical attention.[1]
- Skin Contact: Take off all contaminated clothing immediately.[3] Wash the affected skin with plenty of soap and water for at least 15 minutes.[1] If skin irritation occurs, seek medical attention.[3]
- Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids apart.[1][3] If present and easy to do, remove contact lenses. Continue rinsing.[3] Consult an ophthalmologist immediately.[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[3] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]

Spill Response Protocol

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating strong drafts that could spread the vapor.
- Control Ignition Sources: Remove all sources of ignition from the area.[5]
- Containment: Use a non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use water.
- Cleanup: Use non-sparking tools to collect the absorbed material into a suitable, closed container for disposal.[8]
- Decontaminate: Clean the spill area thoroughly.

Section 5: Stability, Reactivity, and Disposal

- Reactivity: This compound is stable under recommended storage conditions.

- Conditions to Avoid: Avoid heat, sparks, open flames, and other ignition sources.[1][5]
- Incompatible Materials: Keep away from strong oxidizing agents and acids.[1][5]
- Hazardous Decomposition Products: Thermal decomposition can produce hazardous gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[1][5]

Disposal Protocol

- Classification: All waste containing **3-Chloro-1,1-diethoxypropane** must be treated as hazardous waste.
- Containment: Collect waste in a clearly labeled, sealed container.
- Disposal: Dispose of the contents and container at an approved waste disposal facility, in accordance with all local, regional, and national regulations.[1][3] Do not allow the product to enter drains or soil.[1]

Section 6: Toxicological and Ecological Data Gaps

A critical aspect of a thorough safety review is acknowledging what is not known. For **3-Chloro-1,1-diethoxypropane**, there is a significant lack of published data regarding its long-term toxicological effects (e.g., carcinogenicity, mutagenicity) and its ecological impact.[1][3] The SDS frequently states "no data available" for these endpoints.[3] This lack of information necessitates a more cautious approach, reinforcing the importance of minimizing all routes of exposure as the full extent of the hazard is not characterized.

Conclusion

3-Chloro-1,1-diethoxypropane is a valuable chemical intermediate that can be used safely when its hazards are understood and respected. Its flammability and irritant properties demand a multi-layered safety approach that combines robust engineering controls, diligent administrative procedures, and the consistent use of appropriate personal protective equipment. By understanding the causality behind these safety protocols—from preventing vapor ignition to blocking routes of chemical exposure—researchers can create a self-validating system of safety that protects both themselves and their work.

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